

Sichere Handhabung von Isoastragalosid IV: Ein Leitfaden für das Labor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoastragaloside IV*

Cat. No.: *B2372309*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieser Leitfaden bietet wesentliche Sicherheits- und Logistikinformationen für den sicheren Umgang mit Isoastragalosid IV im Labor. Er soll das Vertrauen in die Sicherheitsprotokolle stärken, indem er über das Produkt hinaus einen Mehrwert bietet und detaillierte, schrittweise Anleitungen für betriebliche Fragen liefert.

Sicherheits- und Logistikplanung

Obwohl einige Sicherheitsdatenblätter (SDB) Isoastragalosid IV nicht als gefährlichen Stoff einstufen, stuft mindestens ein SDB es als gesundheitsschädlich beim Verschlucken (Akute Toxizität, Oral, Kategorie 4) und als sehr giftig für Wasserorganismen mit langfristiger Wirkung ein.[1] Aus Vorsicht sollten daher stets angemessene Sicherheitsvorkehrungen getroffen werden. Die toxikologischen Eigenschaften sind nicht vollständig untersucht worden.[2]

Lagerung: Isoastragalosid IV sollte in einem fest verschlossenen Behälter an einem kühlen, gut belüfteten Ort gelagert werden.[2] Für die Lagerung von Stammlösungen werden Temperaturen von -20 °C (für 1 Monat) oder -80 °C (für 6 Monate) unter Lichtschutz empfohlen.[3]

Transport: Der Stoff wird nicht als gefährlich für den Transport eingestuft.[2]

Quantitative Expositionsdaten

Für Isoastragalosid IV sind keine spezifischen Grenzwerte für die berufsbedingte Exposition (Occupational Exposure Limits, OELs) von regionalen Aufsichtsbehörden festgelegt worden.[2]

In solchen Fällen kann ein Occupational Exposure Band (OEB) herangezogen werden, das Substanzen basierend auf ihrer potenziellen Gefährdung kategorisiert, wenn die Daten für einen OEL unzureichend sind.^[4]

Parameter	Wert	Quelle
CAS-Nummer	136033-55-1	[1]
Summenformel	C ₄₁ H ₆₈ O ₁₄	[1]
Molekulargewicht	784.97 g/mol	[1]
GHS-Klassifizierung (Vorsichtsprinzip)	Akute Toxizität, Oral (Kat. 4), H302; Akut aquatisch (Kat. 1), H400; Chronisch aquatisch (Kat. 1), H410	[1]
Grenzwert am Arbeitsplatz (OEL)	Nicht festgelegt	[2]

Persönliche Schutzausrüstung (PSA)

Eine sorgfältige Auswahl und Verwendung von PSA ist entscheidend, um die Exposition gegenüber Isoastragalosid IV zu minimieren.

PSA-Typ	Spezifikation	Begründung
Augenschutz	Chemikalienschutzbrille oder Schutzbrille nach ANSI Z.87.1 Standard.[5]	Schutz vor Staubpartikeln und Spritzern.
Handschutz	Chemikalienbeständige Einweghandschuhe (z. B. Nitril).	Schutz vor Hautkontakt. Handschuhe sollten vor jedem Gebrauch inspiziert und bei Kontakt sofort gewechselt werden.[5]
Körperschutz	Laborkittel oder Overall.	Schutz der Kleidung und Haut vor Kontamination.[4]
Atemschutz	Erforderlich, wenn Staubeentwicklung nicht vermieden werden kann.	Die Verwendung eines Atemschutzgeräts (z. B. N95-Filtermaske oder höher) erfordert möglicherweise eine ärztliche Untersuchung und eine Dichtsitzprüfung.[5] Administrative und technische Kontrollen sollten Vorrang haben.[5]

Experimentelles Protokoll: Herstellung einer Stammlösung

Dieses Protokoll beschreibt das sichere Wiegen und Auflösen von pulverförmigem Isoastragalosid IV. Das Wiegen von Pulvern kann zur Exposition der Mitarbeiter führen, da viele Pulver dazu neigen, sich statisch aufzuladen und in die Luft zu gelangen.[6]

Vorbereitung und technische Kontrollen:

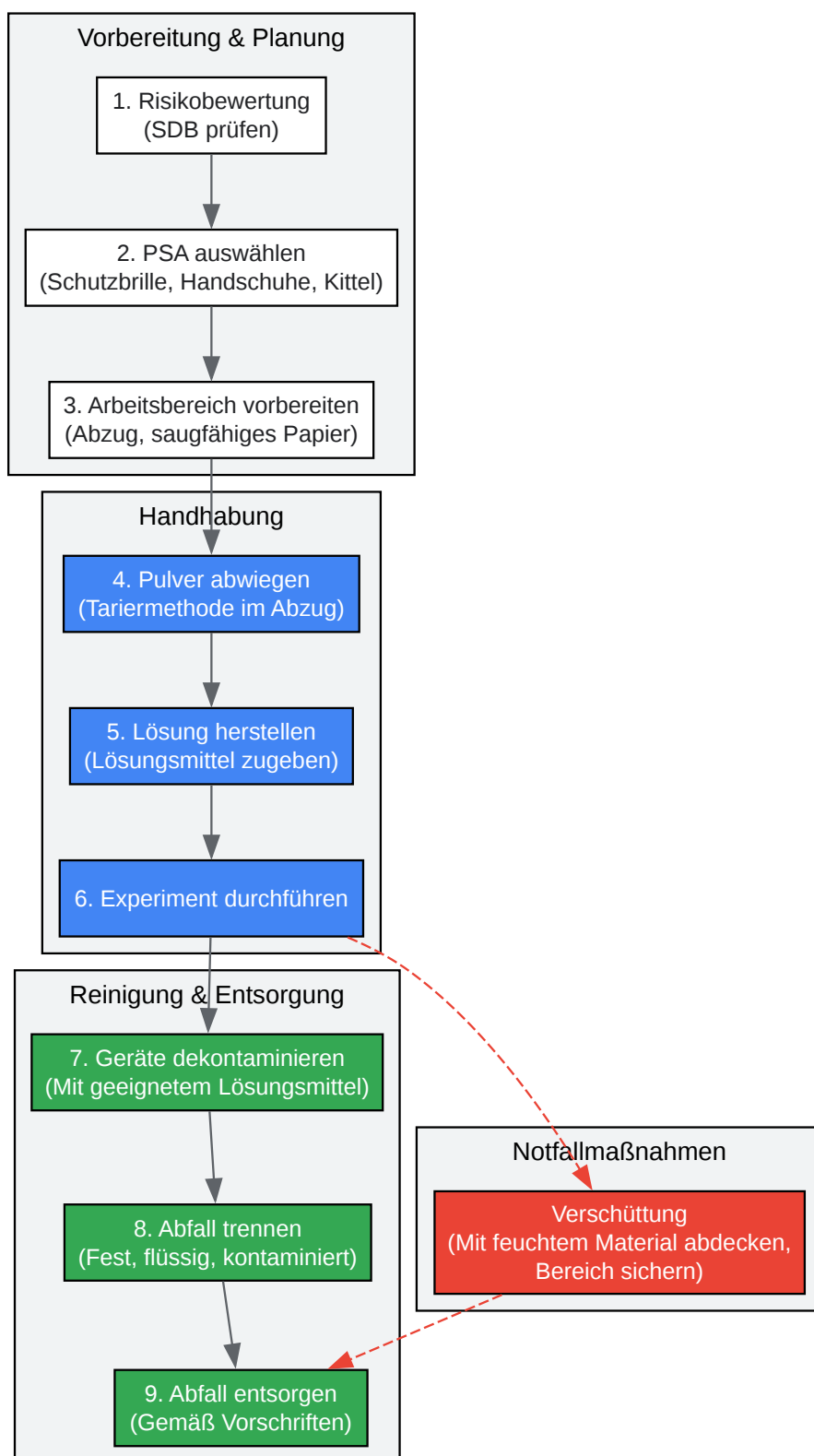
- Arbeitsbereich festlegen: Richten Sie einen speziellen Bereich für die Arbeit mit toxischen Pulvern ein und kennzeichnen Sie ihn.[7] Decken Sie die Arbeitsfläche mit saugfähigem Papier ab.[7]

- Technische Kontrollen verwenden: Führen Sie alle Manipulationen mit dem Pulver in einem zertifizierten Abzug oder einer anderen abgesaugten Einhausung durch.[8]

Schritt-für-Schritt-Anleitung:

- Behälter tarieren: Stellen Sie ein leeres, verschließbares Gefäß auf die Waage und tarieren Sie diese.[9]
- Pulver transferieren: Überführen Sie im Abzug die ungefähre Menge des Pulvers in das tarierte Gefäß und verschließen Sie es.[8] Vermeiden Sie das Schütten direkt aus der Flasche, um Staubansammlungen am Gewinde zu verhindern.[7]
- Exakte Masse bestimmen: Bringen Sie das verschlossene Gefäß zurück zur Waage, um die exakte Masse des Pulvers zu bestimmen.[8]
- Lösung herstellen: Kehren Sie zum Abzug zurück. Berechnen Sie die erforderliche Menge an Lösungsmittel, um die gewünschte Konzentration zu erreichen, und geben Sie es in das Gefäß.[6]
- Auflösen: Verschließen Sie das Gefäß und mischen Sie den Inhalt, bis sich das Pulver vollständig gelöst hat. Ultraschall kann bei Bedarf zur Unterstützung des Lösevorgangs eingesetzt werden.[3]
- Reinigung: Reinigen Sie alle verwendeten Werkzeuge und den Arbeitsbereich. Entsorgen Sie kontaminierte Einwegartikel (z. B. Wiegepapier, Handschuhe) im dafür vorgesehenen Abfallbehälter.[9]

Handhabungs-Workflow für Isoastragalosid IV



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Instructions for Cleaning Spills of Powdered Hazardous Drugs | Duke OESO [safety.duke.edu]
- 2. fishersci.com [fishersci.com]
- 3. mt.com [mt.com]
- 4. labeling.pfizer.com [labeling.pfizer.com]
- 5. Chapter 7, Biosafety Manual: Decontamination | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 6. Powder Weighing Procedure | Safety Unit [weizmann.ac.il]
- 7. ehs.wisc.edu [ehs.wisc.edu]
- 8. web.uri.edu [web.uri.edu]
- 9. ehso.emory.edu [ehso.emory.edu]
- To cite this document: BenchChem. [Sichere Handhabung von Isoastragalosid IV: Ein Leitfaden für das Labor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2372309#personal-protective-equipment-for-handling-isoastragaloside-iv]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com